Emerging research applications for 4-Heptyn-3-ol.

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Compound of Interest

Compound Name:	*4-Heptyn-3-ol*
CAS No.:	*32398-69-9*
Cat. No.:	*B1593529*

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Technical Whitepaper: **4-Heptyn-3-ol** as a Strategic Synthon in Stereoselective Synthesis and Polycyclic Assembly

Executive Summary

4-Heptyn-3-ol (CAS 14916-79-1) has evolved from a generic acetylenic building block into a critical synthon for high-fidelity stereochemical control. While historically utilized for simple alkylations, recent literature highlights its utility in two advanced domains: stereoselective reduction to access E-allylic alcohols via the Chan alkyne reduction, and gold(I)-catalyzed cascade reactions for constructing complex polycyclic cores (e.g., Cortistatin A analogs). This guide analyzes these applications, providing validated protocols and mechanistic insights for researchers in medicinal chemistry and total synthesis.

Chemical Profile & Reactivity Matrix

4-Heptyn-3-ol possesses a dual-functional scaffold: an internal alkyne flanked by an ethyl group and a secondary hydroxyl moiety. This proximity allows for "director" effects where the hydroxyl group coordinates metal catalysts or reducing agents to dictate regioselectivity.

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Property	Specification
CAS Number	14916-79-1
IUPAC Name	4-Heptyn-3-ol
Molecular Formula	$C_7H_{12}O$
Molecular Weight	112.17 g/mol
Boiling Point	80–82 °C (15 mmHg)
Density	0.884 g/mL at 25 °C
Key Reactivity	Propargylic substitution, Carbometalation, stereoselective reduction, Gold-catalyzed rearrangement.[1]

Application I: Stereoselective Synthesis of (E)-Allylic Alcohols

The synthesis of trans-alkenes from internal alkynes is a pivotal transformation in polyketide synthesis. **4-Heptyn-3-ol** serves as an ideal substrate for the Chan Alkyne Reduction, utilizing Sodium bis(2-methoxyethoxy)aluminum hydride (Red-Al).

Mechanistic Insight

Unlike catalytic hydrogenation (which typically yields cis-alkenes via syn-addition), the Chan reduction proceeds via an intramolecular hydride transfer. The hydroxyl group of **4-heptyn-3-ol** forms an alkoxy-aluminate intermediate. This "tethers" the hydride source, forcing delivery to the proximal alkyne carbon in a trans fashion relative to the hydroxyl group, ensuring exclusive E-geometry.

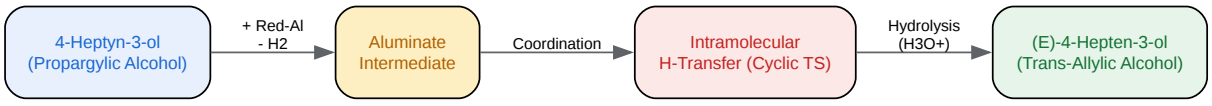

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Figure 1: Mechanistic pathway of the Chan Alkyne Reduction for **4-Heptyn-3-ol**, illustrating the intramolecular hydride delivery that enforces trans-stereochemistry.

Experimental Protocol: Red-Al Reduction

Validation: This protocol yields >95% E-isomer selectivity.

- Preparation: Flame-dry a 250 mL 3-neck round-bottom flask under Argon.
- Reagent Loading: Charge with **4-Heptyn-3-ol** (10 mmol, 1.12 g) and anhydrous THF (50 mL). Cool to 0 °C.
- Reductant Addition: Add Red-Al (65% wt in toluene, 15 mmol) dropwise via syringe pump over 20 minutes. Note: Exothermic gas evolution (H_2) will occur.
- Reaction: Allow to warm to room temperature and stir for 3 hours. Monitor by TLC (SiO_2, 20% EtOAc/Hexanes). The alkyne spot (R_f ~0.4) should disappear.
- Quench: Cool to 0 °C. Carefully add saturated aqueous Rochelle's salt (potassium sodium tartrate) to break the aluminum emulsion. Stir vigorously for 1 hour until two clear layers form.
- Isolation: Extract with Et_2O (3 x 50 mL). Wash combined organics with brine, dry over $MgSO_4$, and concentrate.
- Purification: Flash chromatography (gradient 5-10% EtOAc/Hexanes) yields (E)-4-hepten-3-ol.

Application II: Gold-Catalyzed Polycyclic Assembly

In advanced drug discovery, particularly for cortistatin analogs, **4-Heptyn-3-ol** derivatives are precursors for Gold(I)-catalyzed [4+3] cycloadditions. This reaction builds complex fused ring systems in a single step.

The Cascade Pathway

The hydroxyl group of **4-heptyn-3-ol** is first esterified (typically with an acetate or pivalate). Upon exposure to a cationic Au(I) catalyst:

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- 3,3-Rearrangement: The propargyl ester rearranges to an acyloxyallene.
- Activation: Gold coordinates the allene, generating an allylic cation equivalent.
- Cyclization: This intermediate undergoes a transannular [4+3] cycloaddition with a tethered diene (often a furan moiety in complex substrates).

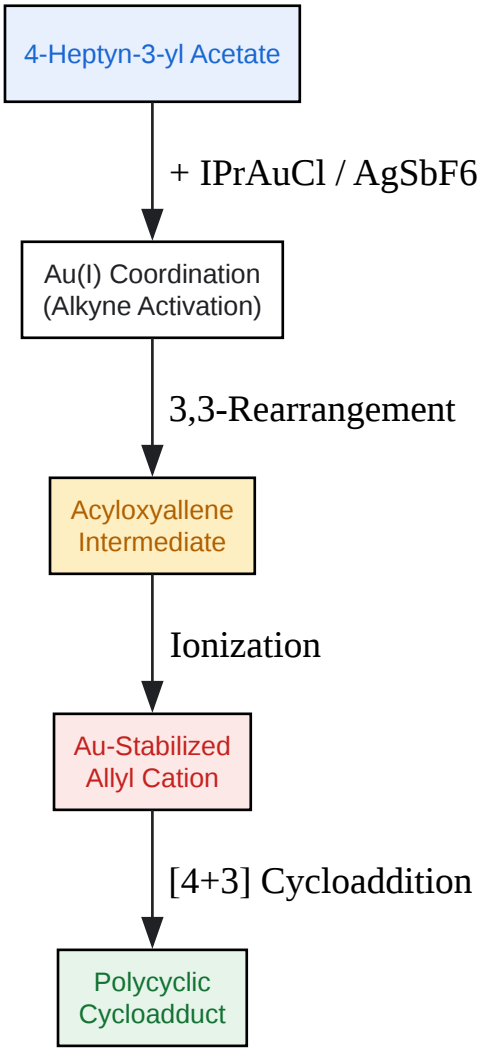

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Figure 2: The Gold(I)-catalyzed cascade transforming a **4-heptyn-3-ol** derivative into a polycyclic core via an allene intermediate.

Critical Experimental Considerations

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- Catalyst Choice: IPrAuCl (with $AgSbF_6$) or $Ph_3PAuNTf_2$ are preferred. The bulky NHC ligand (IPr) often suppresses side reactions like polymerization.
- Solvent: Anhydrous Dichloromethane (DCM) or 1,2-Dichloroethane (DCE) are standard. Strictly non-nucleophilic solvents are required to prevent trapping of the allyl cation.
- Water Sensitivity: While Gold(I) is generally air-stable, moisture can hydrolyze the active ester intermediate; use molecular sieves (4Å).

Application III: Trans-Hydrometalation

Beyond reduction, **4-Heptyn-3-ol** undergoes Ruthenium-catalyzed trans-hydrosilylation.[2] This reaction is chemically significant because it provides access to vinyl silanes, which can be oxidized to ketones or used in Mukaiyama aldol reactions to create 1,3-syn diol motifs common in macrolide antibiotics.

- Reagent: $[Cp^*Ru(MeCN)_3]PF_6$ catalyst with a trialkylsilane.
- Outcome: The bulky Ruthenium catalyst directs the silyl group trans to the incoming hydride, a geometry difficult to access via Platinum catalysis (which typically yields cis).

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  - Source: Thermo Fisher Scientific.[4] "Safety Data Sheet: **4-Heptyn-3-ol**."
  - Context: Handling, storage, and physical property verification.[5]
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